

# An In-depth Technical Guide to 3-Benzylloxazolidine (CAS Number: 13657-16-4)

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## Compound of Interest

Compound Name: 3-Benzylloxazolidine

Cat. No.: B084538

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Benzylloxazolidine**, a heterocyclic compound with potential applications in synthetic chemistry and drug discovery. This document details its chemical and physical properties, synthesis, reactivity, and safety information.

## Core Properties of 3-Benzylloxazolidine

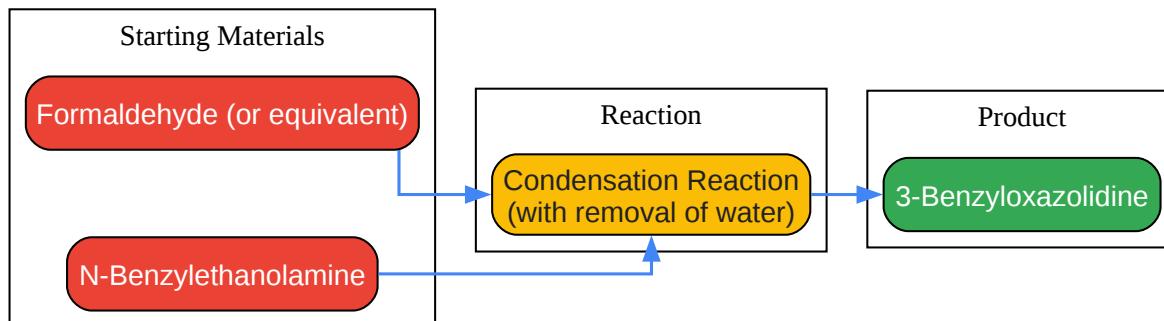
**3-Benzylloxazolidine**, also known as 3-(Phenylmethyl)oxazolidine, is a colorless to light yellow liquid. Its fundamental properties are summarized in the table below for quick reference.

Property	Value	Reference
CAS Number	13657-16-4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	163.22 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Physical State	Liquid (at 20°C)	<a href="#">[1]</a>
Appearance	Colorless to Light yellow clear liquid	<a href="#">[1]</a>
Boiling Point	127 °C at 18 mmHg	<a href="#">[1]</a>
Purity	>98.0% (GC)	<a href="#">[1]</a>
Storage Temperature	Room temperature (recommended in a cool, dark place <15°C)	<a href="#">[1]</a>
Storage Conditions	Store under inert gas; Air sensitive	<a href="#">[1]</a>

## Synthesis and Reactivity

The synthesis of the **3-benzylloxazolidine** ring system is a key step in the development of various biologically active molecules. While a specific, detailed protocol for **3-Benzylloxazolidine** was not found in the immediate search, a general and chemically sound method involves the condensation of N-benzylethanolamine with a formaldehyde equivalent.

A plausible synthetic workflow is outlined below:



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Caption: General synthetic workflow for **3-Benzylloxazolidine**.

## Experimental Protocol: General Synthesis of Oxazolidines

The following is a generalized experimental protocol for the synthesis of oxazolidines from  $\beta$ -amino alcohols and aldehydes, which can be adapted for **3-Benzylloxazolidine**.

### Materials:

- N-benzylethanolamine (1.0 eq)
- Formaldehyde (or paraformaldehyde) (1.1 eq)
- Toluene (or another suitable aprotic solvent)
- Dean-Stark apparatus
- Catalytic amount of p-toluenesulfonic acid (optional)

### Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add N-benzylethanolamine and toluene.

- Add formaldehyde (or paraformaldehyde) and a catalytic amount of p-toluenesulfonic acid to the flask.
- Heat the reaction mixture to reflux and continue heating until the theoretical amount of water has been collected in the Dean-Stark trap.
- Cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure.
- The crude product can be purified by vacuum distillation or column chromatography.

## Applications in Drug Development

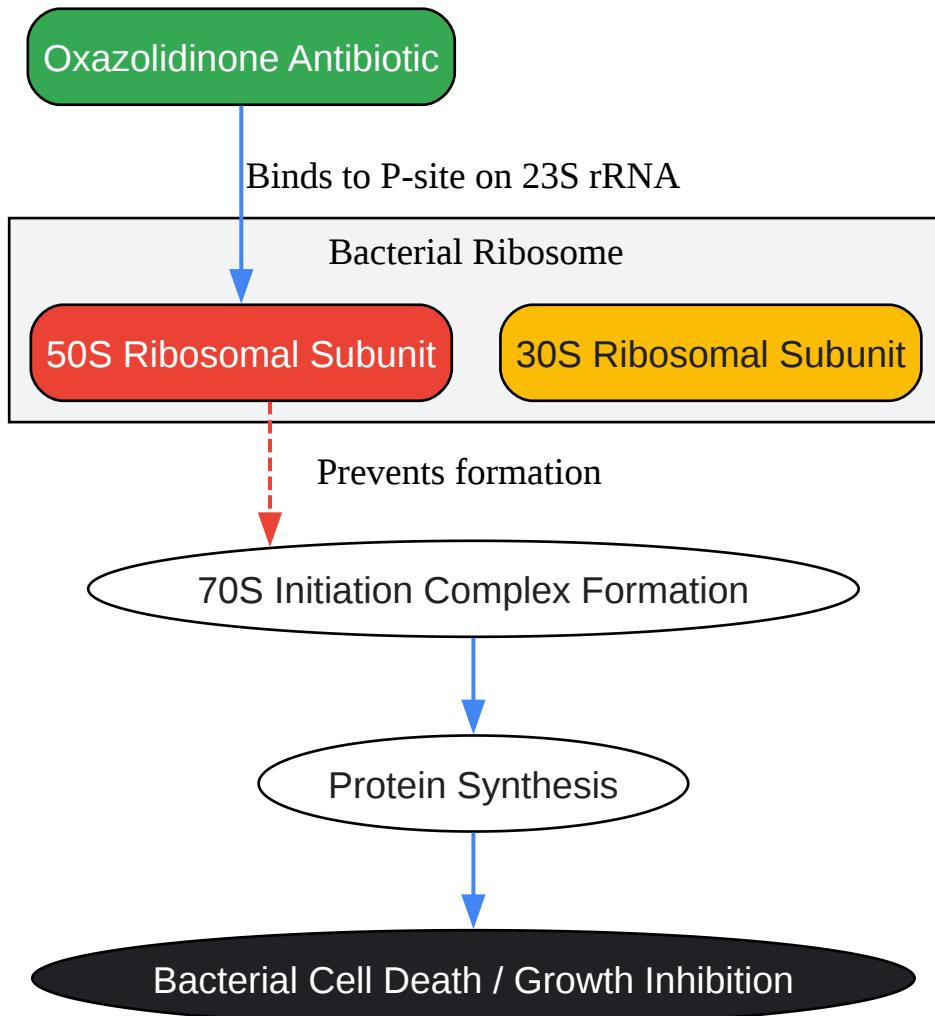
The oxazolidine and, more specifically, the related oxazolidinone ring systems are important scaffolds in medicinal chemistry, exhibiting a wide range of biological activities. While the direct biological activity of **3-Benzylloxazolidine** is not extensively documented, its derivatives have been investigated for various therapeutic applications.

- Antihyperglycemic Activity: Derivatives of 3-benzyl-2-phenyl-4(5H)-(substituted phenylhydrazino)-1,3-oxazolidines have been synthesized and evaluated for their antihyperglycemic properties.[3]
- Antimicrobial and Antifungal Activity: The oxazolidine ring is a core component of several antimicrobial agents. Novel synthesized 3-benzyl-2-(4'-substituted phenyl)-4(5H)-(4"-nitrophenyl amino)-1,3-oxazolidines have shown inhibitory activity against various bacteria and fungi.
- Anticancer Potential: The broader class of oxazolidine derivatives has been explored for anticancer properties.

The primary role of **3-Benzylloxazolidine** in drug development is likely as a versatile building block for the synthesis of more complex and biologically active molecules.

## Mechanism of Action of Related Oxazolidinone Antibiotics

While **3-Benzylloxazolidine** is an oxazolidine, the closely related oxazolidinone class of antibiotics has a well-defined mechanism of action. They are protein synthesis inhibitors that act on an early stage of translation. This mechanism is distinct from many other classes of antibiotics.



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Caption: Mechanism of action of oxazolidinone antibiotics.

## Safety and Handling

**3-Benzylloxazolidine** is classified as acutely toxic if swallowed. Standard laboratory safety precautions should be observed when handling this compound.

Hazard Information	Precautionary Statements
GHS Pictogram: GHS07 (Exclamation Mark)	P264: Wash skin thoroughly after handling.
Signal Word: Warning	P270: Do not eat, drink or smoke when using this product.
Hazard Statements: H302 (Harmful if swallowed)	P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P501: Dispose of contents/container to an approved waste disposal plant.	

**Personal Protective Equipment (PPE):**

- Wear protective gloves, clothing, and eye/face protection.
- Use in a well-ventilated area or under a fume hood.

**In case of exposure:**

- If swallowed: Rinse mouth. Call a poison center or doctor if you feel unwell.
- If on skin: Wash with plenty of water.
- If in eyes: Rinse cautiously with water for several minutes.

For detailed safety information, always refer to the material safety data sheet (MSDS) provided by the supplier.

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